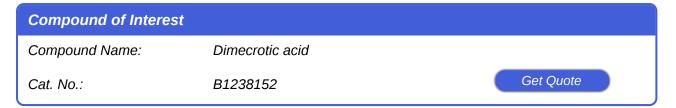


Independent Verification of Mefenamic Acid's Mechanism of Action: A Comparative Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

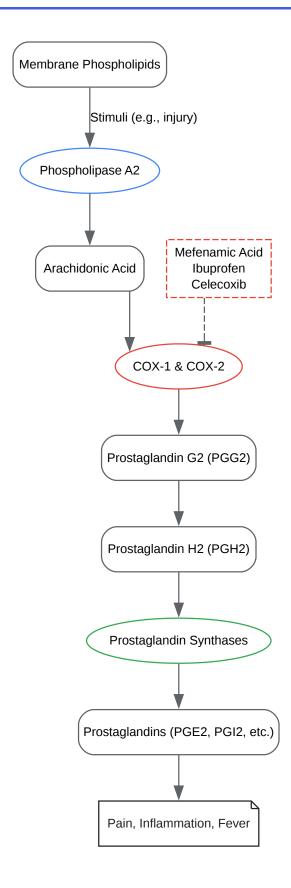
This guide provides an objective comparison of the mechanism and performance of Mefenamic acid with other non-steroidal anti-inflammatory drugs (NSAIDs), supported by experimental data. We will delve into its mechanism of action, compare its in vitro activity with that of Ibuprofen and the selective COX-2 inhibitor Celecoxib, and provide detailed experimental protocols for key assays.

Mechanism of Action: Inhibition of Prostaglandin Synthesis

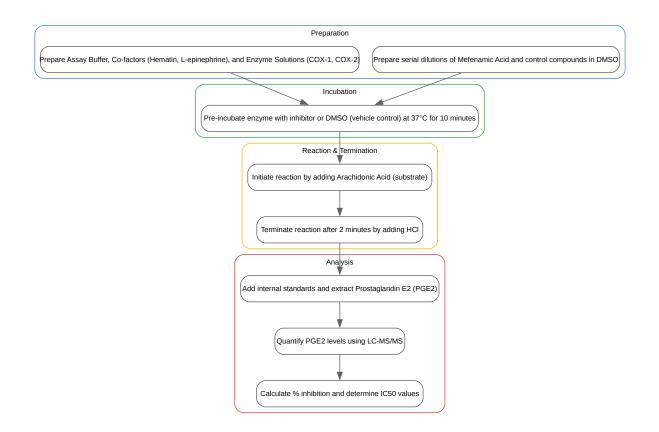
Mefenamic acid, like other NSAIDs, exerts its analgesic, anti-inflammatory, and antipyretic effects primarily through the inhibition of cyclooxygenase (COX) enzymes.[1][2] COX enzymes are responsible for the conversion of arachidonic acid into prostaglandins, which are key mediators of pain, inflammation, and fever.[3][4][5] There are two main isoforms of this enzyme: COX-1, which is constitutively expressed and involved in homeostatic functions, and COX-2, which is induced during inflammation.[5] Mefenamic acid is a non-selective inhibitor of both COX-1 and COX-2.[2][3]

The signaling pathway for prostaglandin biosynthesis and the site of action for NSAIDs are illustrated below.

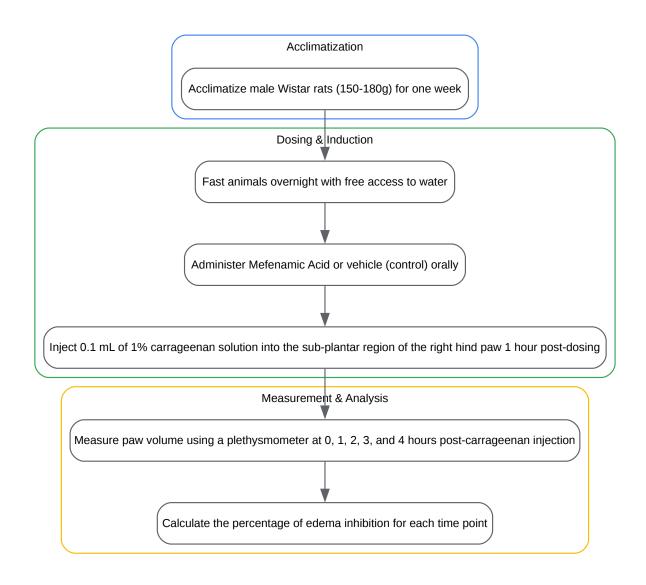












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